Application Note: Large-Scale Synthesis of 3-[(2-Tetrahydropyranyl)oxy]propanoic Acid

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Compound of Interest

Compound Name:	*3-[(2-Tetrahydropyranyl)oxy]propanoic acid*
CAS No.:	*1221443-23-7*
Cat. No.:	*B6329450*

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Introduction & Mechanistic Rationale

3-[(2-Tetrahydropyranyl)oxy]propanoic acid (CAS 1221443-23-7)[1] is a highly versatile bifunctional linker widely utilized in the synthesis of PROTACs, antibody-drug conjugates (ADCs), and complex polymer architectures. The tetrahydropyranyl (THP) group serves as a robust, base-stable protecting group for the primary hydroxyl moiety, allowing downstream functionalization of the carboxylic acid (e.g., amide bond formation or esterification) without unwanted lactonization or polymerization.

Strategic Route Selection: Direct protection of 3-hydroxypropanoic acid with 3,4-dihydro-2H-pyran (DHP) is synthetically problematic, as the carboxylic acid can also react to form a THP ester, necessitating a complex selective deprotection. To circumvent this, the field-proven standard[2] begins with methyl 3-hydroxypropanoate.

- Protection: The hydroxyl group is protected as a THP acetal using DHP. We utilize Pyridinium p-toluenesulfonate (PPTS) as a mild acid catalyst rather than strong mineral

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acids or p-Toluenesulfonic acid (p-TsOH). PPTS prevents the exothermic polymerization of DHP and minimizes unwanted side reactions, ensuring high scalability.

- Saponification: The methyl ester is hydrolyzed using Lithium Hydroxide (LiOH) in a biphasic or miscible aqueous system. LiOH is favored over NaOH or KOH due to its superior solubility profile in THF/water mixtures and its milder nature, which prevents base-catalyzed elimination (retro-Michael addition) of the beta-alkoxy group.

- Acidification (The Critical Node): Because THP acetals are extremely acid-labile, the post-saponification workup must be meticulously controlled. We employ 10% aqueous citric acid to lower the pH to ~4.0. Citric acid provides a buffered environment that is acidic enough to protonate the propanoate (pKa ~4.8) for organic extraction, but not harsh enough to cleave the THP ether[3].

Synthetic Workflow

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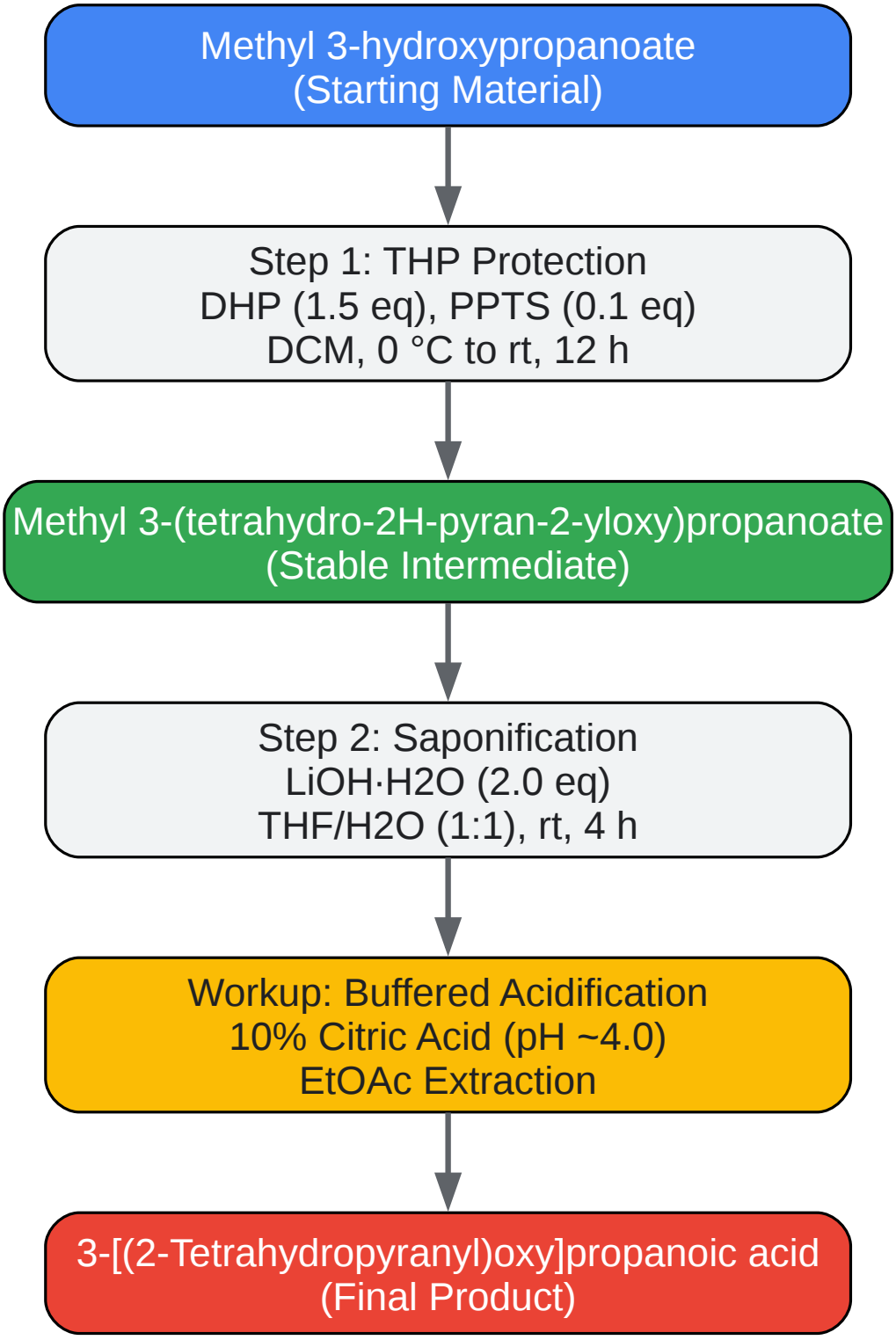

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Fig 1: Two-step synthesis workflow for **3-[(2-Tetrahydropyranyl)oxy]propanoic acid**.

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Experimental Protocols

Protocol A: Synthesis of Methyl 3-(tetrahydro-2H-pyran-2-yloxy)propanoate

Self-Validating System: TLC monitoring using CAM (Ceric Ammonium Molybdate) stain. Both starting material and product are UV-inactive.

Step-by-Step Methodology:

- Initialization: Charge a flame-dried, multi-neck round-bottom flask equipped with a magnetic stirrer and nitrogen inlet with Methyl 3-hydroxypropanoate (10.4 g, 100 mmol) and anhydrous Dichloromethane (DCM, 100 mL).
- Cooling: Submerge the flask in an ice-water bath to achieve an internal temperature of 0 °C. Causality: DHP addition is highly exothermic; active cooling prevents runaway reactions and suppresses DHP dimerization.
- Catalyst Addition: Add Pyridinium p-toluenesulfonate (PPTS, 2.51 g, 10 mmol) in one portion.
- Reagent Addition: Add 3,4-Dihydro-2H-pyran (DHP, 12.6 g, 13.7 mL, 150 mmol) dropwise via an addition funnel over 30 minutes.
- Propagation: Remove the ice bath and allow the reaction to warm to room temperature (20-25 °C). Stir for 12 hours.
- In-Process Control (IPC): Perform TLC (Eluent: 3:1 Hexanes/EtOAc). Stain with CAM and heat. The polar starting material (Rf ~0.2) should be completely consumed, replaced by a distinct, less polar product spot (Rf ~0.6).
- Quench & Workup: Quench the reaction by adding saturated aqueous NaHCO3 (50 mL). Transfer to a separatory funnel and extract the aqueous layer with DCM (2 x 50 mL).
- Purification: Wash the combined organic layers with brine (50 mL), dry over anhydrous Na2SO4, filter, and concentrate under reduced pressure. The crude product can be used directly in the next step without further purification, assuming >95% conversion.

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Protocol B: Saponification to 3-[(2-Tetrahydropyranyl)oxy]propanoic acid

Self-Validating System: pH monitoring during workup is critical. Over-acidification (pH < 3) will result in the immediate appearance of a highly polar baseline spot on TLC (cleaved 3-hydroxypropanoic acid).

Step-by-Step Methodology:

- Initialization: Dissolve the crude Methyl 3-(tetrahydro-2H-pyran-2-yloxy)propanoate (~18.8 g, 100 mmol) in Tetrahydrofuran (THF, 100 mL) in a 500 mL round-bottom flask.
- Base Addition: Prepare a solution of Lithium hydroxide monohydrate (LiOH·H2O, 8.39 g, 200 mmol) in distilled water (100 mL). Add this aqueous solution dropwise to the THF solution at room temperature.
- Propagation: Stir the biphasic mixture vigorously for 4-5 hours at room temperature. The mixture will gradually become homogeneous as the ester is hydrolyzed into the water-soluble lithium salt.
- In-Process Control (IPC): Monitor by TLC (Eluent: 1:1 Hexanes/EtOAc). The ester (Rf ~0.8) should disappear, leaving a baseline spot (carboxylate salt).
- Solvent Removal: Concentrate the reaction mixture under reduced pressure to remove the majority of the THF. Causality: Removing THF prevents the organic product from partitioning into the organic layer during the initial impurity wash.
- Aqueous Wash: Wash the remaining aqueous phase with Diethyl Ether (50 mL) to remove unreacted DHP and non-polar impurities. Discard the ether layer.
- Critical Acidification: Cool the aqueous layer to 0 °C. Slowly add a 10% w/v aqueous solution of Citric Acid while monitoring continuously with a calibrated pH meter until the pH reaches exactly 4.0. Causality: Citric acid acts as a mild buffer. Dropping the pH to 4.0 successfully protonates the carboxylate for extraction while completely preserving the highly acid-labile THP acetal.

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- Extraction & Isolation: Extract the acidified aqueous layer immediately with Ethyl Acetate (EtOAc, 3 x 100 mL). Wash the combined EtOAc layers with a small volume of brine (30 mL), dry over anhydrous Na2SO4, filter, and concentrate in vacuo to afford the title compound as a viscous, pale-yellow oil.

Quantitative Data & Stoichiometry Summary

Reagent / Material	MW (g/mol)	Equivalents	Amount (100 mmol Scale)	Function
Methyl 3-hydroxypropanoate	104.10	1.00	10.4 g	Starting Material
3,4-Dihydro-2H-pyran (DHP)	84.12	1.50	12.6 g (13.7 mL)	THP Donating Reagent
PPTS	251.30	0.10	2.51 g	Mild Acid Catalyst
Dichloromethane (DCM)	84.93	-	100 mL	Solvent (Step 1)
Intermediate Ester	188.22	1.00	~18.8 g (Theoretical)	Reaction Intermediate
LiOH·H2O	41.96	2.00	8.39 g	Saponification Base
THF / H2O (1:1)	-	-	100 mL / 100 mL	Solvent (Step 2)
10% Citric Acid (aq)	192.12	-	As needed (~150 mL)	Buffered Acidification

Expected Yield: 85-92% over two steps (approx. 14.8 - 16.0 g).

Analytical Characterization

To ensure the structural integrity of the synthesized **3-[(2-Tetrahydropyranyl)oxy]propanoic acid**, verify the following spectral markers:

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- 1H NMR (400 MHz, CDCl3): The defining feature of the THP group is the anomeric acetal proton, which appears as a distinct multiplet (or apparent triplet) around δ 4.60 - 4.65 ppm (1H). The propanoic acid backbone exhibits triplets at δ 3.90 ppm (2H, -CH2-O-THP) and δ 2.65 ppm (2H, -CH2-COOH). The THP ring methylene protons appear as a broad multiplet envelope between δ 1.40 - 1.90 ppm (6H).
- Mass Spectrometry (ESI-MS): Expected [M-H]- for C8H14O4 is m/z 173.08.

References

- Barlaam, B., De Savi, C., Hawkins, J., Hird, A., Lamb, M., Pike, K., & Vasbinder, M. (2016). Preparation of methyl 3-hydroxypropanoate and THP-derivatives. U.S. Patent Application Publication No. US20160376287A1. Washington, DC: U.S. Patent and Trademark Office.
- Wuts, P. G. M. (2014). Greene's Protective Groups in Organic Synthesis (5th ed.). John Wiley & Sons. (Standard reference for the lability of THP acetals and PPTS catalysis). Available at:[Link]

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Sources

- 1. 2-tetrahydropyranyl | Sigma-Aldrich [sigmaaldrich.com]
- 2. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 3. CN110799520A - Method for synthesizing peptides containing N-substituted amino acids - Google Patents [patents.google.com]
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